

Biological Activity of Pyridazinyl Pyrazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *1-(6-methylpyridazin-3-yl)-1H-pyrazol-5-amine*

CAS No.: 1247195-81-8

Cat. No.: B1428020

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Executive Summary

The fusion of pyridazine and pyrazole pharmacophores represents a "privileged scaffold" strategy in modern medicinal chemistry. This hybrid architecture leverages the distinct electronic and steric properties of both heterocycles to achieve synergistic biological potency. Pyridazinyl pyrazole derivatives have emerged as high-affinity ligands for a diverse array of targets, most notably Cyclooxygenase-2 (COX-2) in inflammatory cascades and Tyrosine Kinases (EGFR/VEGFR-2) in oncogenic signaling.

This guide analyzes the structure-activity relationships (SAR), mechanistic pathways, and synthetic protocols defining this class of compounds. It provides a self-validating framework for researchers aiming to optimize this scaffold for next-generation therapeutics.

Chemical Architecture & Synthesis

The core advantage of the pyridazinyl pyrazole scaffold lies in its ability to present multiple hydrogen bond acceptors and donors in a rigid orientation, facilitating precise docking into enzyme active sites (e.g., the side pocket of COX-2).

Experimental Protocol: Synthesis of Pyridazinyl Pyrazole Hybrids

Rationale: The following protocol illustrates a robust method for synthesizing pyrazole-pyridazine hybrids via the condensation of a pyridazinyl-substituted active methylene compound with hydrazine. This route is preferred for its high regioselectivity and yield.

Target Compound: 3-Amino-4-(6-chloropyridazin-3-yl)-1H-pyrazol-5(4H)-one derivatives.

Reagents & Materials:

- 3,6-Dichloropyridazine (Starting material)[1]
- Ethyl cyanoacetate or Malononitrile[1]
- Sodium ethoxide (NaOEt) in absolute ethanol
- Hydrazine hydrate (99%)
- Glacial acetic acid[2][3]
- TLC plates (Silica gel 60 F254)[2]

Step-by-Step Methodology:

- Preparation of Intermediate (Nucleophilic Substitution):
 - Dissolve 3,6-dichloropyridazine (10 mmol) in absolute ethanol (20 mL).
 - Add a solution of ethyl cyanoacetate (10 mmol) containing NaOEt (10 mmol) dropwise at 0°C.
 - Critical Step: Stir at room temperature for 2 hours. Monitor by TLC (Hexane:EtOAc 7:3).[2][4] The electron-deficient pyridazine ring undergoes nucleophilic aromatic substitution () at the C-3 position.
 - Acidify with dilute HCl to precipitate Ethyl 2-(6-chloropyridazin-3-yl)-2-cyanoacetate. Filter and dry.[2][4]

- Cyclization (Knorr-Type Condensation):
 - Suspend the intermediate (5 mmol) in ethanol (15 mL).
 - Add hydrazine hydrate (10 mmol) slowly.
 - Reflux the mixture for 4–6 hours.
 - Observation: The reaction typically turns from a suspension to a clear solution, then precipitates the product upon cooling.
- Isolation & Purification:
 - Cool to room temperature.^{[4][5]}
 - Filter the solid precipitate.^[2] Wash with cold ethanol and diethyl ether to remove unreacted hydrazine.
 - Recrystallize from ethanol/DMF (Dimethylformamide) to obtain the pure pyrazole-pyridazine hybrid.
- Validation:
 - ¹H NMR (DMSO-d₆): Look for the disappearance of the ethyl ester protons and the appearance of NH/NH₂ signals (broad singlets, exchangeable with D₂O).
 - Mass Spectrometry: Confirm molecular ion peak

Pharmacological Dominance: Anti-Inflammatory Activity^{[2][6][7]}

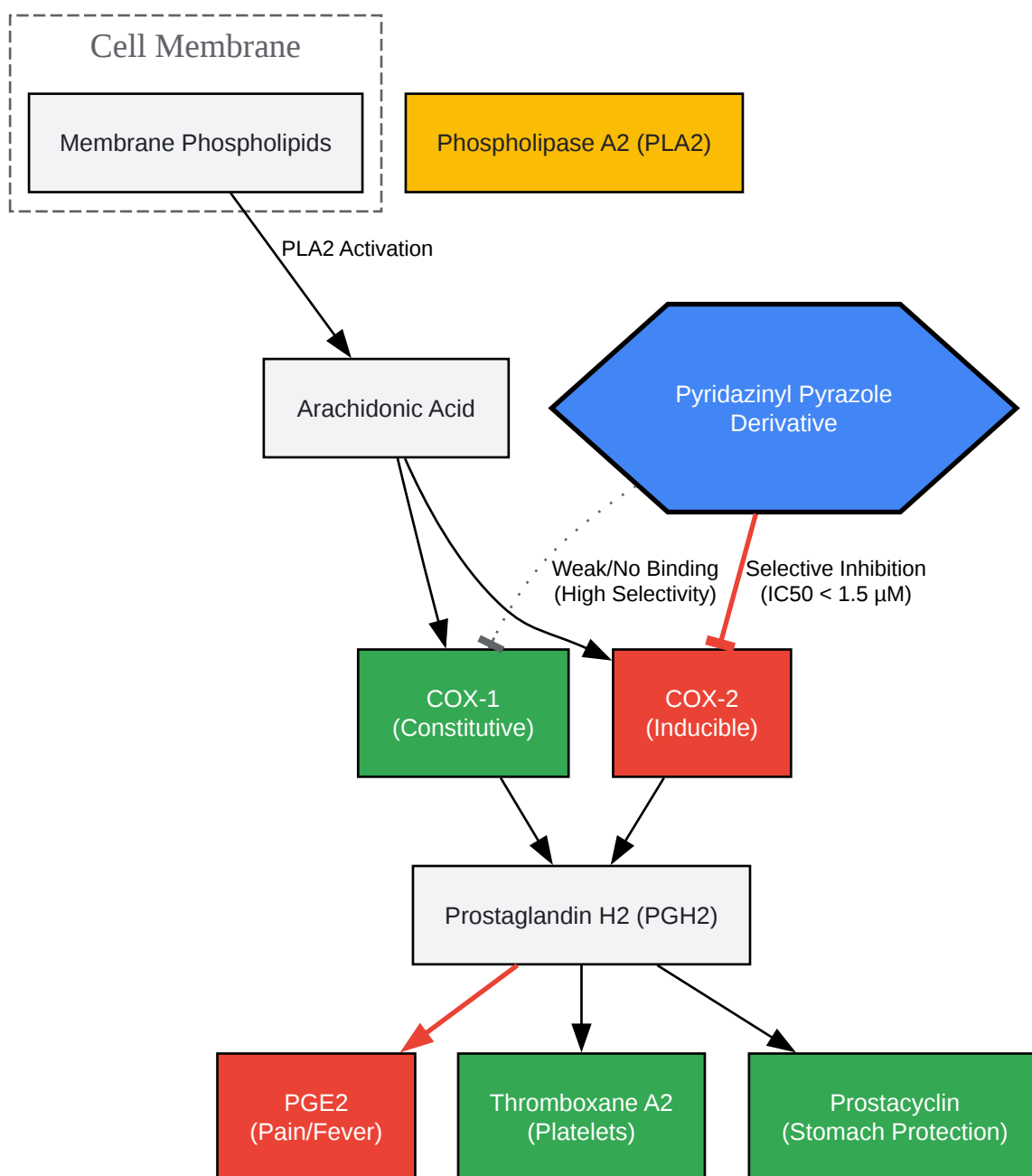
The most clinically advanced application of pyridazinyl pyrazoles is in the selective inhibition of COX-2. Unlike traditional NSAIDs that inhibit both COX-1 (constitutive, gastroprotective) and COX-2 (inducible, inflammatory), these hybrids are designed to fit the larger hydrophobic side pocket of COX-2.

Mechanism of Action

The pyridazine ring often serves as a template to orient the pyrazole moiety towards the Arg513 and His90 residues within the COX-2 active site. This interaction prevents the conversion of arachidonic acid into Prostaglandin H2 (PGH2), thereby halting the downstream production of pro-inflammatory mediators like PGE2.

Visualization: COX-2 Inhibition Pathway

The following diagram illustrates the intervention of pyridaziny pyrazoles in the inflammatory cascade.



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Figure 1: Mechanism of selective COX-2 inhibition by pyridazinyl pyrazole derivatives, sparing the COX-1 dependent gastroprotective pathway.

Quantitative Efficacy Data

Recent studies have highlighted specific derivatives with potency superior to standard drugs.[6]

Compound ID	Structure Feature	COX-2 IC50 (μM)	COX-1 IC50 (μM)	Selectivity Index (SI)	Ref
Celecoxib	Standard Drug	0.35 - 1.15	>50	>40	[1, 2]
Compound 6f	Trimethoxy-phenyl	1.15	>100	>86	[1]
Compound 5f	Trimethoxy-phenyl	1.50	>100	>66	[1]
Compound 6b	Pyridazine scaffold	0.18	>50	>277	[3]

Note: Compound 6b demonstrates exceptional selectivity, attributed to its ability to enter the COX-2 side pocket and interact with His90.

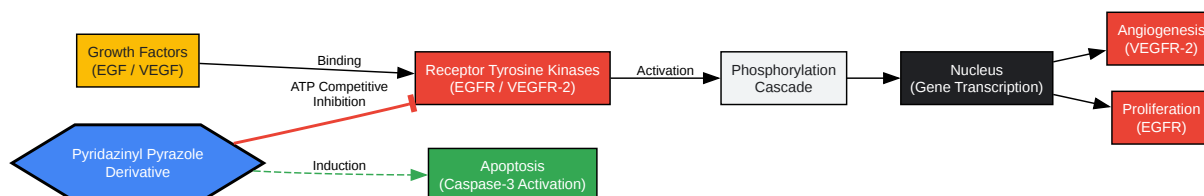
Pharmacological Dominance: Oncology

In cancer therapy, these derivatives function as multi-target Tyrosine Kinase Inhibitors (TKIs). They simultaneously disrupt angiogenesis (via VEGFR-2) and cell proliferation (via EGFR), addressing the issue of drug resistance common in single-target therapies.

Key Targets

- VEGFR-2 (Vascular Endothelial Growth Factor Receptor 2): Inhibition prevents the formation of new blood vessels (angiogenesis) required for tumor growth.
- EGFR (Epidermal Growth Factor Receptor): Inhibition blocks downstream Ras/Raf/MEK/ERK signaling, leading to cell cycle arrest.
- Apoptosis Induction: Activation of Caspase-3 and cleavage of PARP.

Visualization: Dual Kinase Inhibition



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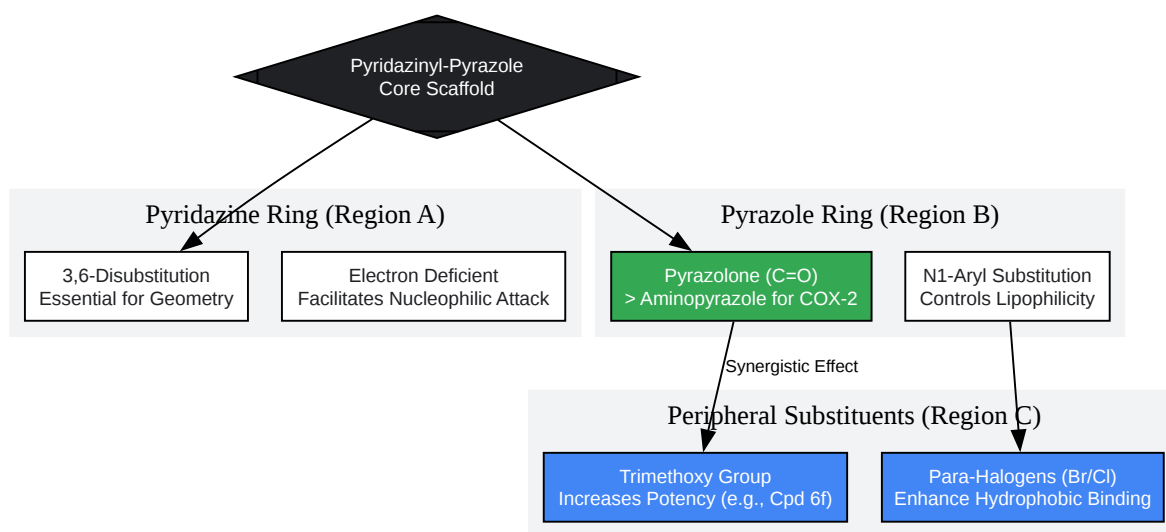
Figure 2: Dual inhibition of EGFR and VEGFR-2 signaling pathways by pyridazinyl pyrazole derivatives, leading to reduced proliferation and angiogenesis.

Structure-Activity Relationship (SAR) Analysis

Optimizing the pyridazinyl pyrazole scaffold requires careful modulation of substituents on both rings.

SAR Logic Flow

- Core Scaffold: The Pyridazine ring (Position A) acts as the central hub.
- Linker: Direct bond or hydrazine linker affects flexibility.
- Pyrazole Ring (Position C):
 - Pyrazolone (C=O): Generally increases COX-2 selectivity compared to aminopyrazoles.
 - N-Substitution: Phenyl rings with electron-withdrawing groups (e.g., Cl, Br) often enhance metabolic stability and potency.
- Peripheral Aryl Groups (Position B):
 - Trimethoxy (): Significantly enhances anti-inflammatory activity (e.g., Compound 6f).
 - Halogens (Br, Cl): Para-substitution improves fit in hydrophobic pockets.



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Figure 3: Structure-Activity Relationship (SAR) map highlighting key regions for chemical modification to enhance biological activity.

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